

Technical Guide: Thermal Characterization of 3-Ethyl-1H-Pyrazole-4-Carbonitrile

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Compound of Interest

Compound Name: 3-ethyl-1H-pyrazole-4-carbonitrile

CAS No.: 1501205-06-6

Cat. No.: B1489255

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Executive Summary

3-Ethyl-1H-pyrazole-4-carbonitrile (CAS: 33146-87-1) is a functionalized heterocyclic building block essential for the "bottom-up" synthesis of complex pharmaceutical agents. While often commoditized, its solid-state properties are frequently misunderstood, leading to downstream processing failures.

Contrary to some "Technical Grade" specifications listing it as a liquid, the pure compound is an off-white solid at room temperature. The presence of a liquid phase invariably indicates significant contamination—typically by unreacted hydrazine, residual solvents, or regioisomeric byproducts. This guide establishes the protocols to rigorously define its thermal profile, ensuring material integrity for GMP-regulated workflows.

Physicochemical Identity & Solid-State Profile

Before thermal analysis, the material's identity must be unequivocally established to rule out regioisomers (e.g., 1-ethyl-1H-pyrazole-4-carbonitrile).

Property	Specification	Notes
Chemical Name	3-Ethyl-1H-pyrazole-4-carbonitrile	Tautomerizes; often denoted as 3-ethyl-4-cyanopyrazole.
CAS Number	33146-87-1	Primary identifier.
Molecular Formula	C ₆ H ₇ N ₃	MW: 121.14 g/mol
Physical State	Off-white Solid	Critical: If liquid, purity is likely <95%.
Melting Point (Lit.)	~80–120 °C (Estimated)	Specific empirical data varies by crystal habit; see Section 3. [1]
Solubility	DMSO, Methanol, Ethanol	Poorly soluble in water; soluble in chlorinated solvents.

Structural Context

The 3-ethyl substituent introduces lipophilicity compared to the methyl analog (MP ~134°C), typically lowering the melting point slightly due to disrupted crystal packing efficiency.[\[1\]](#) However, the 1H-pyrazole motif (unsubstituted nitrogen) allows for intermolecular hydrogen bonding, maintaining a solid state significantly above room temperature.[\[1\]](#)

Thermal Analysis Methodology

Accurate determination of the melting point and thermal stability is not merely about recording a temperature; it is about characterizing the phase transition and identifying degradation onsets.

Differential Scanning Calorimetry (DSC) Protocol

DSC is the gold standard for distinguishing between a true melt, a solvate desolvation, and decomposition.[\[1\]](#)

- Instrument: Heat Flux DSC (e.g., TA Instruments Q2000 or Mettler Toledo DSC 3+).[\[1\]](#)

- Pan Configuration: Tzero Aluminum Hermetic Pan (crimped) with a pinhole to allow volatile escape only if desolvation is suspected; otherwise, sealed to prevent sublimation.
- Purge Gas: Nitrogen (50 mL/min).

Experimental Workflow:

- Equilibration: Equilibrate sample at 25°C for 5 minutes.
- Ramp: Heat from 25°C to 250°C at 10°C/min.
- Cooling (Optional): Cool to 0°C at 10°C/min and reheat to check for reversibility (polymorphism).

Interpretation:

- Endotherm (Sharp): Represents the melting point ().[\[1\]](#) Expect a peak onset in the range of 80°C – 120°C.
- Endotherm (Broad/Shoulder): Indicates impurities or "pasty" solid-liquid transition.[\[1\]](#)
- Exotherm (High Temp): Decomposition.[\[1\]](#) Pyrazole-4-carbonitriles are generally thermally stable up to ~250°C, but the nitrile group can undergo cyclotrimerization or hydrolysis under extreme stress.

Thermogravimetric Analysis (TGA)

TGA is required to differentiate between surface moisture, solvates, and degradation.[\[1\]](#)

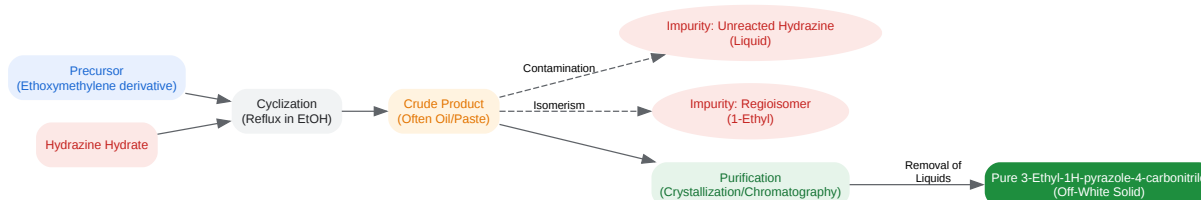
- Ramp: 25°C to 400°C at 10°C/min.
- Criterion:
 - < 100°C Mass Loss: Surface moisture (hygroscopicity).[\[1\]](#)
 - Step Transition: Stoichiometric solvate loss.
 - Onset > 200°C: Chemical degradation.

Synthesis-Derived Impurity Profiling[2]

The thermal properties of **3-ethyl-1H-pyrazole-4-carbonitrile** are heavily influenced by its synthetic route. The standard synthesis involves the cyclization of an ethoxymethylene intermediate with hydrazine.

Diagram 1: Synthesis & Impurity Impact Workflow

This diagram illustrates how specific impurities lower the melting point, turning the solid product into a "false liquid."



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Caption: Synthesis pathway highlighting critical impurities (hydrazine, isomers) that depress the melting point, causing the material to appear as a liquid.

Experimental Protocol: Capillary Melting Point Determination

For routine quality control (QC) where DSC is unavailable, use this standardized capillary method.[1]

Prerequisites:

- Sample must be dried in vacuo (40°C, >4 hours) to remove solvent residues.[1]
- Grind the sample to a fine powder to ensure uniform heat transfer.

Step-by-Step:

- Loading: Fill a glass capillary tube to a height of 2–3 mm. Compact the sample by tapping the tube on a hard surface.
- Fast Ramp: Heat the apparatus rapidly to 10°C below the expected melting point (start at 60°C if unknown).
- Slow Ramp: Reduce heating rate to 1°C/min.
- Observation: Record two temperatures:
 - : First visible liquid droplet.[\[1\]](#)
 - : Complete disappearance of the solid phase.[\[1\]](#)
- Acceptance Criteria: A range () of < 2°C indicates high purity (>98%). A range > 5°C suggests significant impurity or solvent entrapment.

Storage and Handling Recommendations

Based on its thermal and chemical stability profile:

- Hygroscopicity: The free NH group on the pyrazole ring can participate in hydrogen bonding with water. Store in a desiccator or tightly sealed container.
- Temperature: Store at 2–8°C for long-term stability, although the compound is stable at room temperature (25°C) if kept dry.

References

- Patent US20120289496A1. Novel compounds as modulators of protein kinases. (Describes the synthesis and isolation of **3-ethyl-1H-pyrazole-4-carbonitrile** as an off-white solid).
- PubChem Compound Summary. Ethyl 3-amino-1H-pyrazole-4-carboxylate (Structural analog data for comparison). [\[1\]](#)

- Cui, J., et al. (2019).^[1] A green and facile synthesis of an industrially important quaternary heterocyclic intermediates for baricitinib. BMC Chemistry. (Details the synthesis of related pyrazole intermediates). ^[1]
- Fluorochem Safety Data Sheet. 5-amino-**3-ethyl-1H-pyrazole-4-carbonitrile**. (Provides safety and handling context for ethyl-pyrazole-carbonitriles).

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Sources

- [1. US20120289496A1 - Novel compounds as modulators of protein kinases - Google Patents \[patents.google.com\]](#)
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